

# An In-depth Technical Guide to the Tin-Zinc Alloy Phase Diagram

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tin-ZINC

Cat. No.: B8454451

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the **tin-zinc** (Sn-Zn) binary alloy system, a lead-free solder alternative of significant interest in various scientific and industrial applications. This document details the critical points and phase transformations of the Sn-Zn phase diagram, outlines experimental methodologies for its characterization, and presents key data in a clear, accessible format.

## Introduction to the Tin-Zinc Alloy System

The **tin-zinc** alloy system is a simple eutectic system, meaning the two metals are completely miscible in the liquid state but have limited solubility in the solid state. This system is characterized by a single eutectic reaction where the liquid phase transforms directly into two solid phases simultaneously at a specific temperature and composition. The Sn-Zn system is a crucial area of study for the development of lead-free solders due to its favorable melting characteristics and mechanical properties.

## The Tin-Zinc Phase Diagram

The equilibrium phase diagram for the **tin-zinc** system illustrates the stable phases present at different temperatures and compositions. The key features of the diagram include the liquidus line, the solidus line, the eutectic point, and the regions of solid solution.

Key Phases:

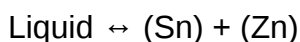
- Liquid (L): A homogeneous liquid solution of tin and zinc.
- (Sn): A solid solution of zinc in the body-centered tetragonal (BCT) crystal structure of tin. This phase is also referred to as the  $\beta$ -Sn phase.
- (Zn): A solid solution of tin in the hexagonal close-packed (HCP) crystal structure of zinc. This is also known as the  $\eta$ -Zn phase.

#### Eutectic Reaction:

The most significant feature of the Sn-Zn phase diagram is the eutectic reaction, which occurs at a specific temperature and composition.

- Eutectic Composition: Approximately 9 wt.% Zn and 91 wt.% Sn.
- Eutectic Temperature: 198.5 °C.

At this point, the following reaction takes place upon cooling:



## Quantitative Data of the Tin-Zinc Phase Diagram

The following tables summarize the critical quantitative data for the Sn-Zn alloy system, including the liquidus and solidus temperatures at various compositions.

Table 1: Invariant Reactions in the Sn-Zn System

Reaction	Temperature (°C)	Composition (wt.% Zn)	Phases Involved
Eutectic	198.5	9.0	$L \leftrightarrow (\text{Sn}) + (\text{Zn})$

Table 2: Liquidus and Solidus Temperatures for Sn-Zn Alloys

Composition (wt.% Zn)	Solidus Temperature (°C)	Liquidus Temperature (°C)
0	231.9	231.9
5	198.5	~220
9	198.5	198.5
10	198.5	~205
20	198.5	~250
30	198.5	~285
40	198.5	~315
50	198.5	~340
60	198.5	~360
70	198.5	~380
80	198.5	~395
90	198.5	~410
100	419.5	419.5

Note: The liquidus temperatures for non-eutectic compositions are approximate values derived from published phase diagrams and may vary slightly depending on the specific experimental data source.

## Experimental Protocols for Phase Diagram Determination

The determination of a phase diagram is accomplished through various experimental techniques. The following sections detail the methodologies for the key experiments used in the analysis of the Sn-Zn alloy system.

### Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry is a fundamental technique for determining the transformation temperatures (solidus, liquidus, and eutectic) of an alloy.

Methodology:

- Sample Preparation:
  - Weigh a small, representative sample of the Sn-Zn alloy (typically 5-10 mg).
  - Encapsulate the sample in an inert crucible, commonly made of aluminum.
  - Prepare an empty reference crucible of the same material.
- Instrument Setup:
  - Place the sample and reference crucibles into the DSC instrument.
  - Purge the DSC cell with an inert gas (e.g., nitrogen or argon) to prevent oxidation.
- Thermal Program:
  - Heat the sample at a controlled rate, typically 10 °C/min, to a temperature well above the expected liquidus temperature.
  - Hold the sample at this temperature for a few minutes to ensure complete melting and homogenization.
  - Cool the sample at a controlled rate, also typically 10 °C/min, to a temperature below the solidus.
- Data Analysis:
  - The DSC thermogram will show peaks corresponding to the latent heat of transformations.
  - The onset temperature of the first peak on heating corresponds to the solidus temperature (or eutectic temperature for the eutectic composition).

- The peak temperature of the final endothermic event on heating corresponds to the liquidus temperature.

## X-Ray Diffraction (XRD)

X-Ray Diffraction is used to identify the crystal structures of the different phases present in the alloy at various temperatures.

Methodology:

- Sample Preparation:
  - Prepare a flat, polished surface of the Sn-Zn alloy sample. For powder diffraction, a finely ground powder is used.
  - Ensure the sample surface is clean and free from any contaminants or oxidation.
- Instrument Setup:
  - Mount the sample in the XRD instrument.
  - Set the X-ray source (commonly Cu K $\alpha$  radiation) and detector parameters.
- Data Collection:
  - Scan the sample over a range of  $2\theta$  angles (e.g.,  $20^\circ$  to  $100^\circ$ ) with a specific step size and dwell time.
  - For high-temperature XRD, a furnace attachment is used to heat the sample to the desired temperature and hold it during the scan.
- Data Analysis:
  - The resulting diffraction pattern will show peaks at specific  $2\theta$  angles.
  - Compare the peak positions and intensities to standard diffraction patterns (e.g., from the ICDD database) to identify the phases present.

## Scanning Electron Microscopy (SEM) and Energy Dispersive X-ray Spectroscopy (EDS)

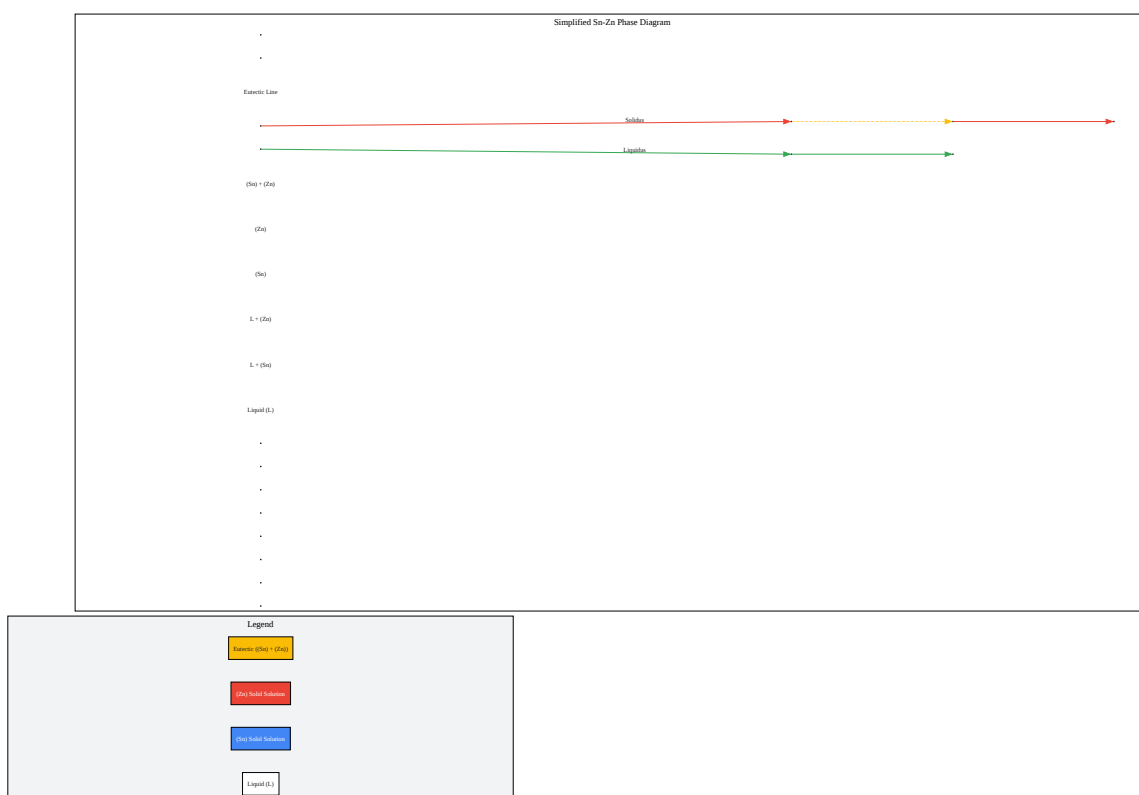
SEM provides high-resolution images of the alloy's microstructure, while EDS allows for the determination of the elemental composition of the different phases.

### Methodology:

- Sample Preparation:
  - Sectioning: Cut a representative cross-section of the alloy.
  - Mounting: Embed the sample in a conductive mounting resin.
  - Grinding: Grind the sample surface with successively finer silicon carbide papers (e.g., 240, 400, 600, 800, 1200 grit).
  - Polishing: Polish the sample using diamond suspensions (e.g., 6  $\mu\text{m}$ , 3  $\mu\text{m}$ , 1  $\mu\text{m}$ ) to achieve a mirror-like finish.
  - Etching: To reveal the microstructure, etch the polished surface with a suitable reagent. For Sn-Zn alloys, a common etchant is a solution of 2% Nital (2 ml nitric acid in 98 ml ethanol).[1] The etching time is typically a few seconds.
- SEM Imaging:
  - Place the prepared sample in the SEM chamber.
  - Use secondary electron (SE) or backscattered electron (BSE) detectors to obtain images of the microstructure. BSE imaging is particularly useful for distinguishing between phases with different average atomic numbers.
- EDS Analysis:
  - Select specific points or areas on the SEM image for elemental analysis.
  - The EDS detector will generate a spectrum showing the elemental composition of the selected region.

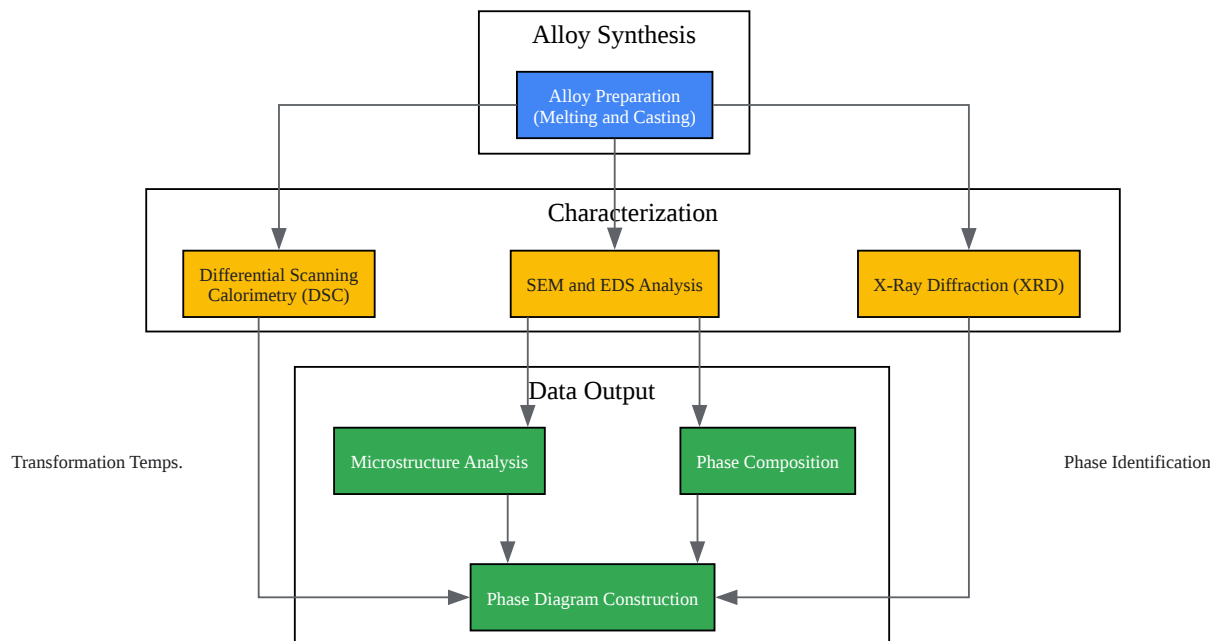
## Visualizations

The following diagrams illustrate the key aspects of the **tin-zinc** alloy system and the experimental workflow for its analysis.



[Click to download full resolution via product page](#)

Caption: A simplified representation of the **Tin-Zinc** (Sn-Zn) phase diagram.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Metallography for Tin alloys [metallographic.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Tin-Zinc Alloy Phase Diagram]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8454451#tin-zinc-alloy-phase-diagram-analysis\]](https://www.benchchem.com/product/b8454451#tin-zinc-alloy-phase-diagram-analysis)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)